

Physical properties of 1-Bromo-1-chlorocyclobutane (boiling point, density)

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Compound of Interest

Compound Name: **1-Bromo-1-chlorocyclobutane**

Cat. No.: **B13957212**

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Technical Guide: Physical Properties of 1-Bromo-1-chlorocyclobutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physical properties of **1-Bromo-1-chlorocyclobutane**, specifically its boiling point and density. Due to a lack of extensive experimental data in publicly available literature, this guide presents predicted values from computational models. Furthermore, it outlines standardized experimental protocols for the determination of these fundamental physical constants, which can be applied to this and similar halogenated cyclobutane compounds.

Core Physical Properties

The physical characteristics of **1-Bromo-1-chlorocyclobutane** are influenced by the presence of two different halogen atoms on the same carbon of the cyclobutane ring. This substitution pattern impacts the compound's polarity, molecular weight, and intermolecular forces, which in turn determine its boiling point and density.

Data Presentation

The following table summarizes the available quantitative data for **1-Bromo-1-chlorocyclobutane**. It is important to note that these values are predicted and may differ from experimentally determined values.

Physical Property	Value	Source
Boiling Point	151.9 ± 13.0 °C (at 760 mmHg)	Predicted[1]
Density	1.7 ± 0.1 g/cm ³	Predicted[1]
Molecular Weight	169.45 g/mol	Computed[1][2]

Experimental Protocols

Precise experimental determination of the boiling point and density is crucial for the accurate characterization of a compound. The following are detailed methodologies for these measurements, broadly applicable to liquid organic compounds like **1-Bromo-1-chlorocyclobutane**.

Boiling Point Determination: Thiele Tube Method

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of a liquid.

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Sample vial
- Heating source (e.g., Bunsen burner or oil bath)
- Rubber band or wire for attachment

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the sample vial.

- A capillary tube, sealed at one end, is placed open-end-down into the sample vial.
- The sample vial is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and vial assembly are placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil), ensuring the sample is fully submerged.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Density Determination: Pycnometer Method

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of the density of a liquid.

Apparatus:

- Pycnometer (with a ground-glass stopper and capillary tube)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.

- The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped away.
- The filled pycnometer is weighed.
- The temperature of the liquid is recorded.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature.
- The pycnometer filled with the reference liquid is weighed.
- The density of the sample liquid is calculated using the following formula:

Density of Sample = (Mass of Sample / Mass of Reference Liquid) * Density of Reference Liquid

Synthesis Pathway Visualization

The synthesis of **1-Bromo-1-chlorocyclobutane** can be approached through the sequential halogenation of a cyclobutanone precursor.^[1] This process involves the introduction of the two different halogen atoms in a stepwise manner.



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Caption: A simplified workflow for the synthesis of **1-Bromo-1-chlorocyclobutane**.

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